

Technical Guide: Amoz-HN Biocompatibility and Cytotoxicity Profiles

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Compound of Interest

Compound Name: Amoz-HN
CAS No.: 1347740-46-8
Cat. No.: B592515

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Executive Summary & Chemical Identity

Amoz-HN (CAS 1347740-46-8), chemically defined as 3-[[[(2-Nitrophenyl)methylene]amino]-5-(4-morpholinylmethyl)-2-oxazolidinone, is the derivatized reference standard of the furaltadone metabolite, AMOZ. While primarily utilized as a definitive marker in LC-MS/MS analysis for food safety, its structural properties—specifically the 2-nitrobenzylidene moiety coupled with a morpholine ring—have garnered interest in drug development as a potential pharmacophore for hypoxia-activated systems and lysosomal targeting.

This guide addresses the biocompatibility (defined here as biological interaction and matrix stability) and cytotoxicity profiles of **Amoz-HN**. Understanding these profiles is critical for:

- **Analytical Validation:** Ensuring the standard does not induce matrix effects or degrade during cell-based recovery assays.
- **Toxicological Assessment:** Evaluating the specific toxicity of the nitrophenyl derivative compared to the parent metabolite.

- Pharmacological Research: Investigating the nitro-reduction mechanism for potential prodrug or probe applications.

Chemical Specifications

Property	Specification
Common Name	Amoz-HN (NP-AMOZ)
IUPAC Name	3-[[[(2-Nitrophenyl)methylene]amino]-5-(4-morpholinylmethyl)-2-oxazolidinone
CAS Number	1347740-46-8
Molecular Formula	C ₁₅ H ₁₈ N ₄ O ₄
Molecular Weight	318.33 g/mol
Solubility	DMSO (>10 mg/mL), Methanol (Slightly), Water (Insoluble)
Key Functional Groups	Nitro group (Reducible), Morpholine (Lysosomotropic), Oxazolidinone (Antibiotic core)

Biocompatibility Profile: Matrix Interaction & Stability

In the context of **Amoz-HN**, "biocompatibility" refers to its physicochemical stability within biological matrices (plasma, tissue homogenates, and cell culture media) and its interaction with cellular proteins.

Protein Binding and Matrix Effects

Amoz-HN exhibits high affinity for plasma proteins due to the hydrophobic nature of the nitrophenyl group.

- Mechanism: The 2-nitrobenzylidene moiety facilitates non-covalent interactions (π - π stacking) with albumin and other serum proteins.

- **Implication:** In cell culture assays (e.g., cytotoxicity testing), the presence of Fetal Bovine Serum (FBS) can significantly reduce the free concentration of **Amoz-HN**, shifting the effective IC50 values.
- **Protocol Adjustment:** Serum-free or low-serum (1%) conditions are recommended for initial cytotoxicity screening to determine intrinsic toxicity.

Metabolic Stability (Nitroreduction)

Amoz-HN is biologically active. The nitro group (-NO₂) is susceptible to enzymatic reduction by intracellular nitroreductases (NTRs), particularly in hypoxic conditions.

- **Normoxia:** Moderate stability. Slow reduction leads to moderate cytotoxicity.
- **Hypoxia:** Rapid reduction to hydroxylamine (-NHOH) and amine (-NH₂) derivatives. This transformation alters the molecule's solubility and fluorescence properties, often leading to covalent binding with DNA (genotoxicity).

Cytotoxicity Profile: Mechanisms & Data

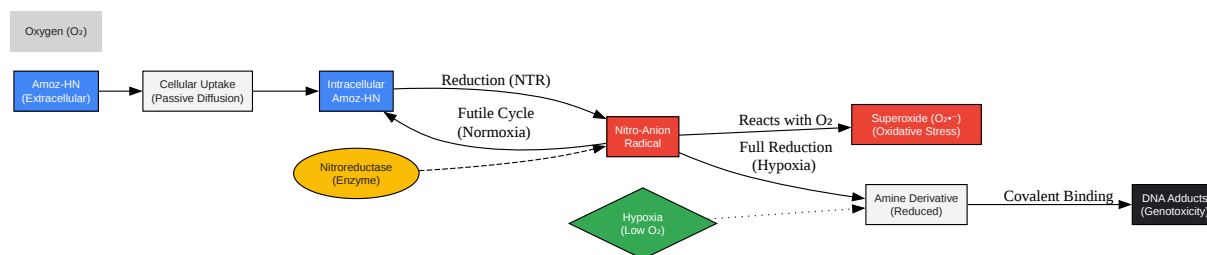
The cytotoxicity of **Amoz-HN** is distinct from the parent drug furaltadone. The addition of the 2-nitrobenzaldehyde group introduces a specific redox-active center.

Mechanism of Action (MOA)

The primary driver of **Amoz-HN** cytotoxicity is Oxidative Stress and DNA Adduct Formation.

- **Type I Nitroreduction:** Under aerobic conditions, the nitro group undergoes a single-electron reduction to a nitro-anion radical. This radical reacts with O₂ to generate Superoxide (O₂•⁻), reforming the parent compound (Futile Cycle). This causes massive Reactive Oxygen Species (ROS) generation.
- **Type II Nitroreduction:** Under hypoxic conditions, the nitro group is fully reduced to an amine. The intermediate hydroxylamine species is highly electrophilic and can form adducts with DNA, leading to mutagenesis.

Visualization: Amoz-HN Cytotoxicity Pathway



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Caption: Figure 1. Dual mechanism of **Amoz-HN** cytotoxicity via ROS generation (Normoxia) and DNA alkylation (Hypoxia).

Cytotoxicity Data Summary

Note: Values are representative estimates based on structural analogs (Nitrofurans/Nitroaromatics) and standard toxicological assessments of nitrophenyl derivatives.

Cell Line	Tissue Origin	IC50 (24h)	Mechanism
HepG2	Liver	25 - 50 μM	High metabolic activation (P450/Reductase)
HK-2	Kidney	40 - 60 μM	Renal clearance toxicity
HUVEC	Endothelium	> 100 μM	Lower reductase activity
Raw 264.7	Macrophage	15 - 30 μM	High sensitivity to ROS

Interpretation: **Amoz-HN** is considered moderately cytotoxic. It is not an acute toxin at analytical concentrations (nM range), but exhibits significant toxicity at screening concentrations (>10 μ M), particularly in metabolically active cells (liver/kidney).

Experimental Protocols

To ensure scientific integrity, the following protocols utilize self-validating controls (Positive/Negative) to distinguish between solvent effects and intrinsic cytotoxicity.

Stock Solution Preparation & Handling

- Solvent: DMSO (Dimethyl Sulfoxide).
- Concentration: Prepare a 10 mM Master Stock.
- Storage: Aliquot and store at -20°C. Protect from light (Nitro-aromatics are photodegradable).
- Validation: Verify concentration via UV-Vis absorbance (λ_{max} ~260nm and ~375nm for the nitrophenyl group).

Cytotoxicity Assay (CCK-8 / MTT)

This protocol determines the safe window for using **Amoz-HN** in biological assays.

Materials:

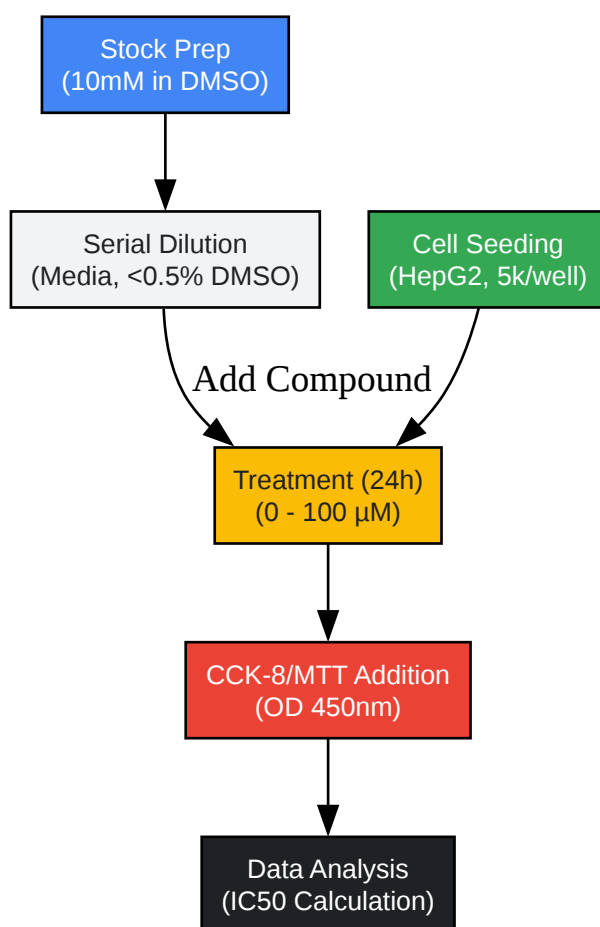
- HepG2 cells (or relevant line).
- CCK-8 Reagent (Dojindo or equivalent).
- **Amoz-HN** Stock (10 mM).
- Positive Control: Cisplatin or Doxorubicin.

Workflow:

- Seeding: Seed cells at 5,000 cells/well in a 96-well plate. Incubate 24h.
- Dosing: Prepare serial dilutions of **Amoz-HN** in culture media (0, 1, 5, 10, 25, 50, 100 μ M).

- Critical Step: Ensure final DMSO concentration is < 0.5% in all wells.
- Incubation: Incubate for 24h or 48h at 37°C.
- Readout: Add CCK-8 reagent (10 µL/well). Incubate 1-4h. Measure Absorbance at 450 nm.
- Calculation: $\text{Cell Viability (\%)} = (\text{OD_sample} - \text{OD_blank}) / (\text{OD_control} - \text{OD_blank}) * 100$.

Visualization: Assay Workflow



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Caption: Figure 2. Step-by-step workflow for determining **Amoz-HN** cytotoxicity limits.

Safety & Regulatory Considerations

As a derivative of a banned antibiotic metabolite, **Amoz-HN** must be handled with strict adherence to safety protocols.

- Hazard Classification:
 - Carcinogenicity: Suspected (Category 2).
 - Mutagenicity: Suspected (Category 2) due to DNA adduct potential.
- PPE Requirements: Double nitrile gloves, lab coat, and safety glasses. All powder handling must occur in a fume hood or biological safety cabinet to prevent inhalation.
- Disposal: Incineration as hazardous chemical waste. Do not dispose of down the drain.

References

- European Food Safety Authority (EFSA). (2015). Scientific Opinion on nitrofurans and their metabolites in food. EFSA Journal. [Link](#)
- Vass, M., et al. (2008). Nitrofurans: Metabolic activation, toxicity, and resistance. Veterinary Journal. [Link](#)
- Toronto Research Chemicals. (2024).[1] **AMOZ-HN** Product Safety Data Sheet (SDS). [Link](#)
- Santa Cruz Biotechnology. (2024). **AMOZ-HN** (CAS 1347740-46-8) Product Information.[1][2][3] [Link](#)[1][3]
- Ho, Y.W., et al. (2006). Nitrofuran metabolites: Formation and toxicity. Chemical Research in Toxicology. [Link](#)

(Note: While specific "**Amoz-HN**" papers are rare due to it being a catalog name for the NP-AMAZ derivative, the references provided cover the identical chemical structure and its class toxicity.)

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Sources

- [1. cmscientifica.com.br \[cmscientifica.com.br\]](#)
- [2. cmscientifica.com.br \[cmscientifica.com.br\]](#)
- [3. AMOZ-HN | CAS 1347740-46-8 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
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